Advanced Cheminformatics & Synthesis: 3-Chloro-2-methylsulfonylnitrobenzene

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Compound of Interest

Compound Name:	*3-Chloro-2-methylsulfonylnitrobenzene*
CAS No.:	*91912-35-5*
Cat. No.:	*B1384964*

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Executive Summary

This technical guide provides a comprehensive analysis of **3-Chloro-2-methylsulfonylnitrobenzene**, a highly functionalized aromatic scaffold utilized in the synthesis of agrochemicals (specifically HPPD-inhibitor herbicides) and pharmaceutical intermediates. This document details the precise generation of its SMILES (Simplified Molecular Input Line Entry System) notation, explores its physicochemical properties, and outlines a validated synthetic pathway based on nucleophilic aromatic substitution (

) and chemoselective oxidation.

The SMILES Architecture

The translation of chemical structure into ASCII strings is fundamental for cheminformatics, enabling database indexing and QSAR modeling. For **3-Chloro-2-methylsulfonylnitrobenzene**, the SMILES string must accurately encode the steric crowding of three contiguous substituents on the benzene ring.

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Canonical SMILES Generation

SMILES String:CS(=O)(=O)c1c(Cl)cccc1[O-]

Structural Decomposition:

- Aromatic Core: The lowercase c1ccccc1 represents the delocalized benzene ring.
- Substituent 1 (Position 2 - Methylsulfonyl):S(=O)(=O)C
  - The sulfur atom is hypervalent. In SMILES, double bonds to oxygen are explicitly defined as =O.
  - The methyl group is the terminal C.
- Substituent 2 (Position 3 - Chloro):Cl[1][2][3]
  - Attached to the carbon immediately following the sulfonyl-bearing carbon.
- Substituent 3 (Position 1 - Nitro):[O-]
  - Charge Separation: Unlike the Kekulé form (N(=O)=O), the OpenSMILES specification prefers the charge-separated representation to accurately reflect the resonance hybrid nature of the nitro group. Nitrogen is quaternary (

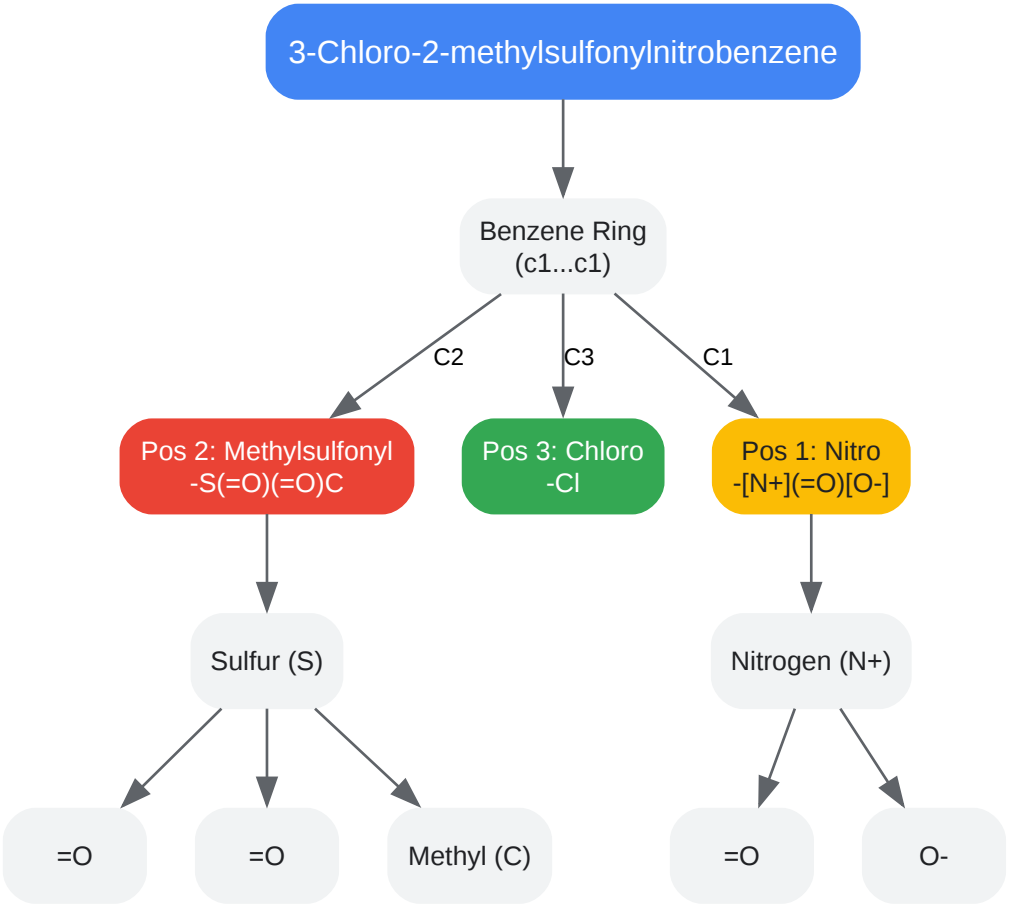
) and one oxygen is anionic (

).

Graph Representation (DOT Visualization)

The following diagram illustrates the syntax tree for parsing this specific SMILES string, demonstrating how the linear notation maps to the branching molecular graph.

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Caption: Hierarchical parsing tree of the SMILES string CS(=O)(=O)c1c(Cl)cccc1[O-], mapping linear characters to chemical topology.

Physicochemical Profile

Understanding the physical properties is crucial for handling and purification. The presence of both nitro and sulfonyl groups makes this molecule highly electron-deficient and polar.

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Property	Value (Predicted/Exp)	Significance
Molecular Formula		
Molecular Weight	235.64 g/mol	Small molecule fragment range.
LogP (Octanol/Water)	~1.5 - 1.8	Moderate lipophilicity; likely membrane permeable.
H-Bond Acceptors	4 (O atoms)	Interaction points for protein binding pockets.
H-Bond Donors	0	Lacks acidic protons.
Topological Polar Surface Area	~88	High TPSA suggests good oral bioavailability potential.
Electronic Character	Highly Electron Deficient	The ring is deactivated; susceptible to nucleophilic attack, resistant to electrophilic attack.

Synthetic Methodology

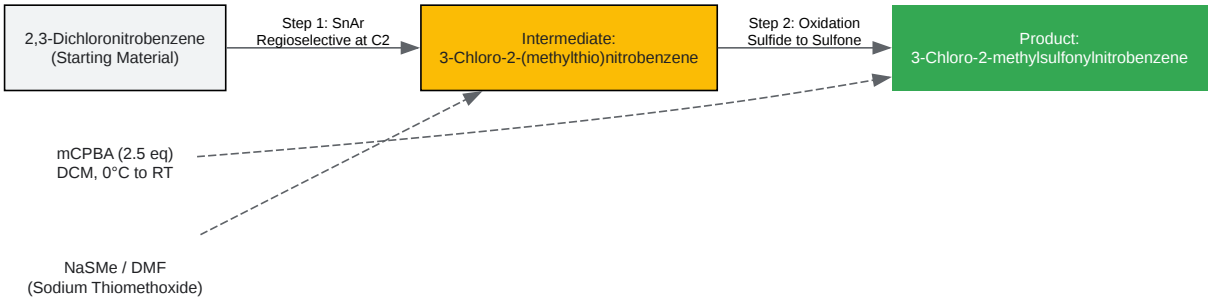
Direct sulfonation of 3-chloronitrobenzene is not viable due to directing group conflicts (both nitro and chloro groups direct meta and ortho/para respectively, but the specific 1,2,3-substitution pattern is difficult to achieve via electrophilic substitution).

Recommended Pathway: Nucleophilic Aromatic Substitution (

) followed by Oxidation.

Reaction Scheme (DOT Visualization)

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Caption: Two-step synthesis of **3-Chloro-2-methylsulfonylnitrobenzene** via regioselective SnAr displacement and oxidation.

Detailed Protocol

Step 1: Synthesis of 3-Chloro-2-(methylthio)nitrobenzene

The nitro group at position 1 activates the halogen at position 2 for nucleophilic displacement. The chlorine at position 3 is less activated due to steric hindrance and the meta relationship to the nitro group (though it is ortho to the leaving group, the activation is primarily driven by the nitro group).

- Reagents: 2,3-Dichloronitrobenzene (1.0 eq), Sodium thiomethoxide (NaSMe, 1.1 eq), DMF (Dimethylformamide).
- Procedure:
  - Dissolve 2,3-dichloronitrobenzene in anhydrous DMF under

    atmosphere.
  - Cool to 0°C. Slowly add NaSMe.
  - Stir at 0°C for 1 hour, then allow to warm to room temperature.

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- Monitoring: Monitor by TLC (Hexane/EtOAc). The starting material spot should disappear.
- Workup: Pour into ice water. The yellow precipitate (thioether) is filtered, washed with water, and dried in vacuo.

- Mechanism:

  mechanism. The nucleophile (

) attacks C2, forming a Meisenheimer complex stabilized by the nitro group, followed by the expulsion of chloride.

Step 2: Oxidation to Sulfone

- Reagents: 3-Chloro-2-(methylthio)nitrobenzene (Intermediate), m-Chloroperbenzoic acid (mCPBA, 2.2 - 2.5 eq), Dichloromethane (DCM).
- Procedure:
  - Dissolve the thioether in DCM.
  - Cool to 0°C.
  - Add mCPBA portion-wise (exothermic reaction).
  - Stir at room temperature for 4–6 hours.
  - Workup: Quench with saturated

    (to destroy excess peroxide) and saturated

    (to remove m-chlorobenzoic acid byproduct).
  - Separate organic layer, dry over

    , and concentrate.
  - Purification: Recrystallization from Ethanol/Water or column chromatography.

Computational Applications

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The SMILES string CS(=O)(=O)c1c(Cl)cccc1[O-] is the entry point for computational docking studies.

- 3D Conformer Generation: Due to the "ortho-ortho" substitution pattern (Nitro-Sulfone-Chloro), the molecule is forced into a non-planar conformation to relieve steric strain.
- QSAR Implications: The sulfone group is a strong hydrogen bond acceptor but acts as a bioisostere for carbonyls in some contexts. The electron-withdrawing nature of all three substituents makes the ring highly

  -electron deficient, favoring

  -stacking interactions with electron-rich amino acid residues (e.g., Tryptophan, Phenylalanine) in binding pockets.

References

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